Application Note: Precision Uncaging of DMNPE-Caged ATP via Two-Photon Excitation Microscopy

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Compound of Interest

Compound Name:	*DMNPE-caged ATP diammonium salt*
Cat. No.:	*B1574492*

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Executive Summary & Mechanism

Two-photon excitation (2PE) microscopy allows for the release of bioactive ATP within a femtoliter focal volume, enabling the study of single-synapse metabolic transients and localized purinergic receptor (P2X/P2Y) kinetics.

While NPE-caged ATP was the industry standard for decades, DMNPE-caged ATP (Dimethoxy-NPE) is the superior choice for 2PE. The addition of electron-donating methoxy groups to the nitrobenzyl ring bathochromically shifts the absorption maximum to ~355 nm. This aligns perfectly with the 710–720 nm tuning range of standard Ti:Sapphire lasers (via the 2P absorption rule of

), providing a higher effective cross-section than NPE.

Key Technical Specifications

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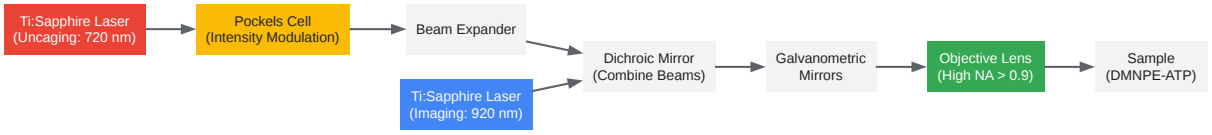
Parameter	Value	Notes
Compound	DMNPE-caged ATP	P3-(1-(4,5-dimethoxy-2-nitrophenyl)ethyl) ester of ATP
1P Absorption Max	355 nm	
2P Excitation Target	710–720 nm	Optimal range for Ti:Sapphire lasers.
Quantum Yield ( )	0.07 (7%)	Lower than glutamate cages, requires higher concentration.
Uncaging Rate		Sub-millisecond release post-flash.
Dark Stability	High	Resistant to spontaneous hydrolysis at pH 7.2.

Optical Configuration

Successful uncaging requires a dedicated optical path separate from the imaging laser, or a rapid switching protocol if using a single laser (though dual-laser is recommended for simultaneous imaging/uncaging).

Optical Path Diagram

The following diagram illustrates the critical components for a dual-laser 2P uncaging setup.



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Figure 1: Dual-path optical configuration ensuring simultaneous imaging (e.g., Ca2+ indicators) and uncaging.

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Experimental Protocol

Phase A: Reagent Preparation & Handling

Critical Warning: DMNPE-caged ATP is light-sensitive. All preparation must occur under yellow or red safe-light conditions.

- Stock Solution: Dissolve DMNPE-caged ATP (sodium salt) in high-quality water or intracellular buffer to 10–20 mM.
  - Note: Unlike ester-masked cages, DMNPE-ATP is not membrane permeant. It must be physically loaded into the cell.
- Aliquot & Store: Flash freeze small aliquots (5-10 µL) in light-proof tubes at -20°C. Avoid freeze-thaw cycles.
- Internal Solution (for Patch Clamp): Dilute the stock into your intracellular pipette solution to a final concentration of 0.5–2.0 mM.
  - Tip: Include a fluorescent dye (e.g., Alexa Fluor 594, 20 µM) to visualize the cell morphology and confirm loading.

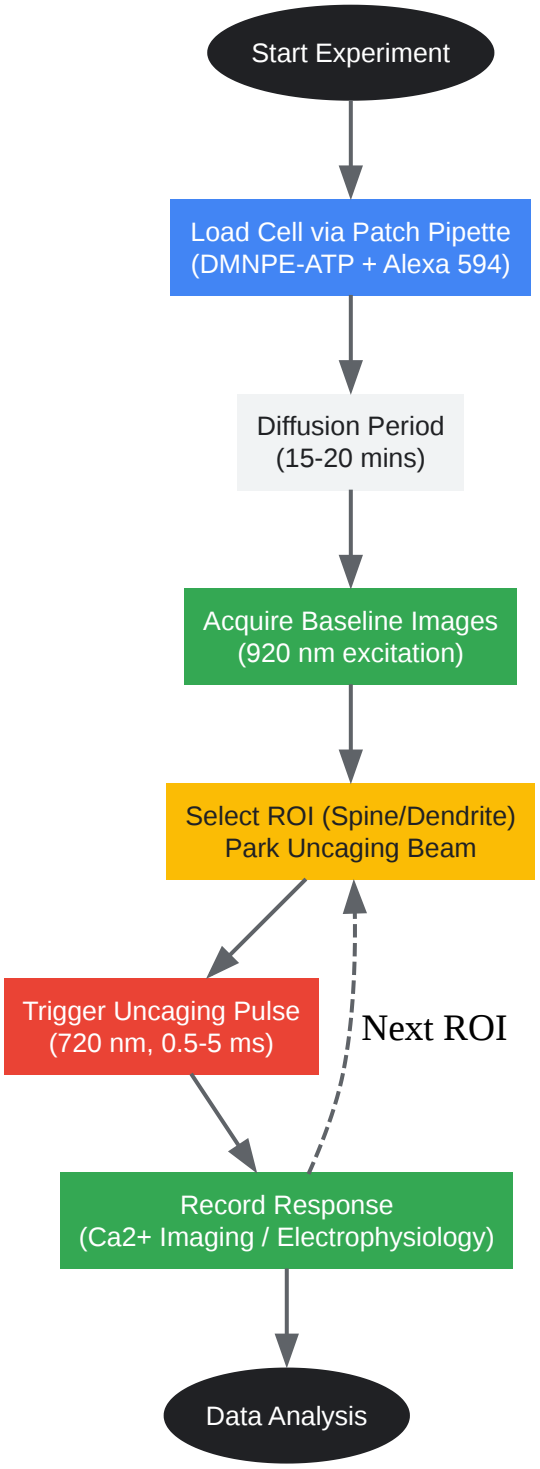
Phase B: Cell Loading

Since DMNPE-ATP is charged, "bath application" is ineffective for intracellular studies and wasteful for extracellular ones.

- Intracellular Study: Load via whole-cell patch pipette. Allow 15–20 minutes for diffusion into distal dendrites or spines.
- Extracellular Study: If studying P2X receptors on the surface, you may use local perfusion (puffing) of DMNPE-ATP (100 µM) near the ROI, but bath recirculation is costly.

Phase C: Two-Photon Uncaging Workflow

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Figure 2: Experimental workflow for intracellular ATP uncaging.

- Targeting: Use the structural dye (Alexa 594) to locate the spine or dendritic region of interest.

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- Laser Tuning:
  - Imaging Laser: 920 nm (for GCaMP/Alexa).
  - Uncaging Laser: Tune to 720 nm.
- Power Calibration:
  - Start low (approx. 15-20 mW at the back aperture).
  - DMNPE has a lower quantum yield than MNI-Glutamate. You may need slightly higher power or longer pulse durations (0.5 ms to 5 ms) compared to glutamate uncaging.
- The Protocol:
  - Start line-scan imaging (500 Hz) across the ROI.
  - After 500 ms baseline, trigger the Pockels cell to open the 720 nm beam for 1–2 ms.
  - Continue recording for 2 seconds to capture the tail of the response.

Validation & Controls (Self-Validating Systems)

To ensure scientific integrity, every experiment must include controls to rule out artifacts from laser heating or byproducts.

The "Caged-Phosphate" Control

DMNPE-caged Phosphate (or DMNPE-caged Luciferin) should be used in a separate set of cells.

- Rationale: This releases the DMNPE byproduct (nitroso-ketone) and phosphate, but not ATP.
- Expected Result: No physiological response (e.g., no Ca2+ transient). If a response occurs, it indicates phototoxicity or laser heating artifacts.

No-Cage Control

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Perform the exact uncaging sequence on a cell loaded only with the fluorophore (no caged ATP).

- Rationale: Rules out mechanical disruption or fluorescence artifacts caused by the high-intensity 720 nm beam.

Saturation Check

Vary the laser pulse duration (0.5, 1.0, 2.0, 5.0 ms).

- Logic: The biological response should scale with pulse duration until receptor saturation. A linear response confirms you are controlling dosage; a binary "all-or-nothing" response might indicate a blast-damage effect.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Response	Wavelength mismatch	Ensure laser is at 710–720 nm. 740 nm+ drops efficiency significantly for DMNPE.
No Response	Insufficient Loading	Wait longer (20+ min) for ATP to diffuse into fine processes.
Cell Death/Blebbing	Phototoxicity	Reduce laser power; increase pulse duration instead of peak power. Check "No-Cage" control.
High Background	Spontaneous Hydrolysis	Check stock solution purity via HPLC. Keep stocks frozen.
Drift	Mechanical Instability	DMNPE uncaging requires precise alignment. Ensure the uncaging Z-plane matches the imaging Z-plane perfectly (chromatic aberration correction).

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